

thermogravimetric analysis (TGA) of MIL-53(Fe) stability

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Compound of Interest

Compound Name: MIL-53(Fe)

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An In-depth Technical Guide to the Thermogravimetric Analysis (TGA) of **MIL-53(Fe)**

Authored for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal stability of the metal-organic framework (MOF) **MIL-53(Fe)**, as determined by thermogravimetric analysis (TGA). It details the characteristic decomposition stages, summarizes quantitative data from various studies, and presents standardized experimental protocols.

Introduction to MIL-53(Fe) Thermal Stability

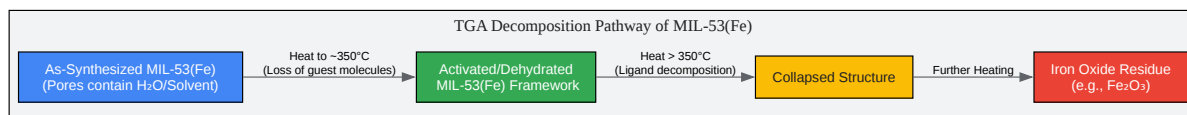
MIL-53(Fe) is a robust and flexible iron-based MOF constructed from iron(III) centers and terephthalic acid (H₂BDC) linkers. Its thermal stability is a critical parameter for applications ranging from catalysis and gas storage to drug delivery, as it dictates the material's operational temperature limits and structural integrity. Thermogravimetric analysis is the primary technique used to probe this stability, providing quantitative insights into the material's decomposition pathway as a function of temperature.

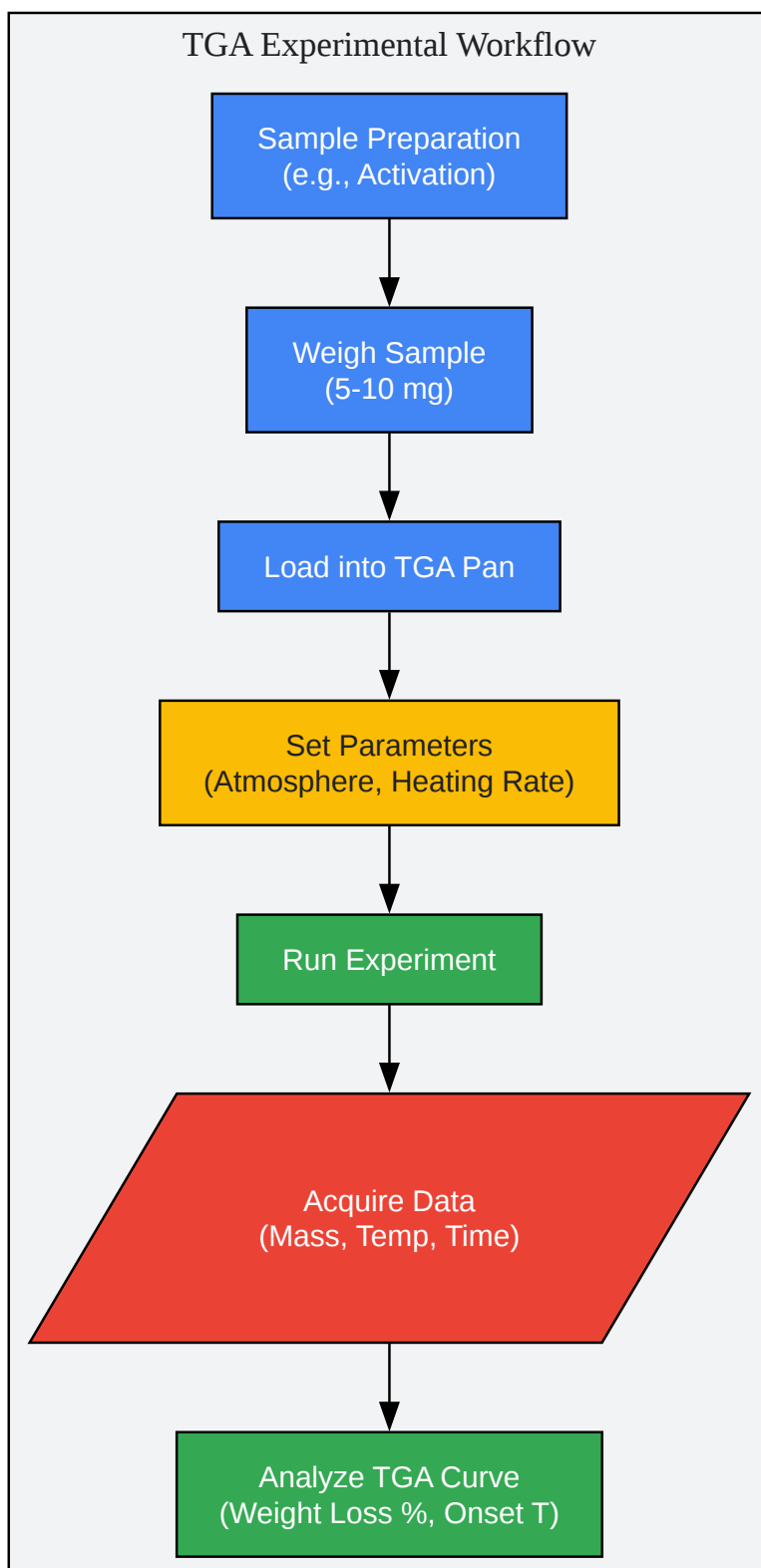
The Multi-Stage Thermal Decomposition of MIL-53(Fe)

The TGA profile of **MIL-53(Fe)** is typically characterized by distinct, sequential weight loss events. These stages correspond to the removal of guest molecules followed by the eventual collapse of the framework.

- **Stage 1: Desolvation and Dehydration (Room Temp. to ~350°C):** The initial weight loss, often occurring in one or more steps, is attributed to the release of physisorbed and coordinated guest molecules from the MOF's pores. This includes trapped water molecules and residual solvents from the synthesis, such as N,N-dimethylformamide (DMF). For hydrated forms, this stage also involves dehydroxylation of the framework.^{[1][2]}
- **Stage 2: Framework Decomposition (>350°C):** A significant and sharp weight loss occurs at temperatures typically above 350°C.^[1] This event corresponds to the decomposition of the organic linker (terephthalic acid), which leads to the irreversible collapse of the crystalline MOF structure.^{[3][4]}
- **Stage 3: Formation of Iron Oxide Residue:** Following the linker decomposition, the remaining material is typically a stable iron oxide. The exact nature of the oxide (e.g., Fe₂O₃ or Fe₃O₄) is dependent on the atmosphere used during the analysis (oxidative vs. inert).^[5]

The logical progression of these decomposition events is illustrated below.





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